

Navigating the Safe Handling and Application of Boc-Pip-OH: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Boc-Pip-OH

Cat. No.: B558230

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of 1-Boc-4-hydroxypiperidine (**Boc-Pip-OH**), a key building block in the synthesis of neurologically active agents and other pharmaceutical compounds.^[1] This document outlines the critical safety information, handling protocols, and relevant experimental applications to ensure its safe and effective use in a laboratory setting.

Compound Identification and Properties

Boc-Pip-OH, also known as N-(tert-Butoxycarbonyl)-4-hydroxypiperidine, is a 4-hydroxypiperidine derivative protected with a tert-butoxycarbonyl (Boc) group.^{[2][3]} This protecting group strategy is common in organic synthesis, particularly in peptide synthesis and the construction of complex molecular architectures.

Table 1: Chemical and Physical Properties of **Boc-Pip-OH**

Property	Value	Reference
CAS Number	109384-19-2	[2][3]
Molecular Formula	C10H19NO3	[3]
Molecular Weight	201.26 g/mol	[4]
Appearance	White to off-white solid/powder	[1][3]
Melting Point	61-65 °C	[5]
Boiling Point	292.3±33.0 °C (Predicted)	[5]
Density	~1.08 g/cm ³	[4]
Solubility	Soluble in organic solvents like dichloromethane and chloroform.	[4]
Stability	Stable under normal conditions. Sensitive to strong acids and bases.	[4]

Safety and Hazard Information

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **Boc-Pip-OH** is classified as a hazardous substance.[2] It is crucial to understand and mitigate these risks in a laboratory environment.

Table 2: GHS Hazard Classification for **Boc-Pip-OH**

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

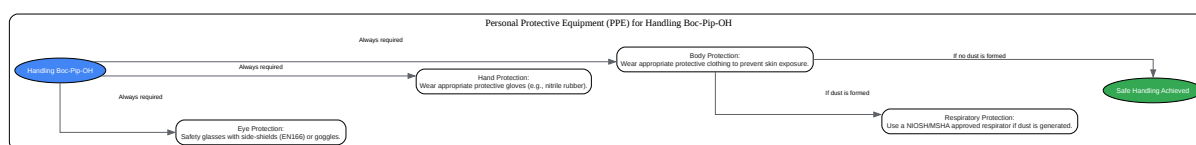
The signal word for **Boc-Pip-OH** is "Warning".^[2]

Safe Handling and Storage Protocols

Proper handling and storage procedures are paramount to ensure the safety of laboratory personnel and maintain the integrity of the compound.

Personal Protective Equipment (PPE)

A comprehensive assessment of personal protective equipment is necessary when handling **Boc-Pip-OH**.



[Click to download full resolution via product page](#)

Caption: Required PPE for handling **Boc-Pip-OH**.

Engineering Controls

To minimize exposure, work should be conducted in a well-ventilated area.^{[2][6]} Local exhaust ventilation should be used where solids are handled as powders to control airborne levels.^[7] Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.^{[2][3]}

Handling Procedures

- Avoid contact with skin, eyes, and clothing.[2][7]
- Do not breathe dust.[2]
- Wash hands thoroughly after handling.[2]
- When handling, do not eat, drink, or smoke.[7]

Storage Conditions

- Store in a cool, dry, and well-ventilated place.[2][6]
- Keep the container tightly closed to prevent moisture absorption and degradation.[2][4]
- Store locked up.[2][8]
- Store separately from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[2][4][6]

Emergency Procedures

In the event of an accidental exposure or spill, immediate and appropriate action is critical.



[Click to download full resolution via product page](#)

Caption: First aid measures for **Boc-Pip-OH** exposure.

For spills, avoid dust formation.[2] Sweep up the material and place it into a suitable, labeled container for disposal.[2][6] Do not allow the product to enter drains.[6]

Disposal Considerations

Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[2][3] Do not empty into drains.[2]

Experimental Protocols and Applications

Boc-Pip-OH is a versatile building block in organic synthesis. A common application is its use in the Mitsunobu reaction to synthesize N-heterocyclic alkyl ethers. The following provides a generalized protocol for such a reaction.

It is imperative to adapt this protocol to the specific requirements of the substrate and to conduct a thorough risk assessment before commencing any new experimental work.

General Protocol for Mitsunobu Reaction using Boc-Pip-OH

This protocol outlines the key steps for the etherification of a generic alcohol (ROH) with **Boc-Pip-OH** under Mitsunobu conditions.

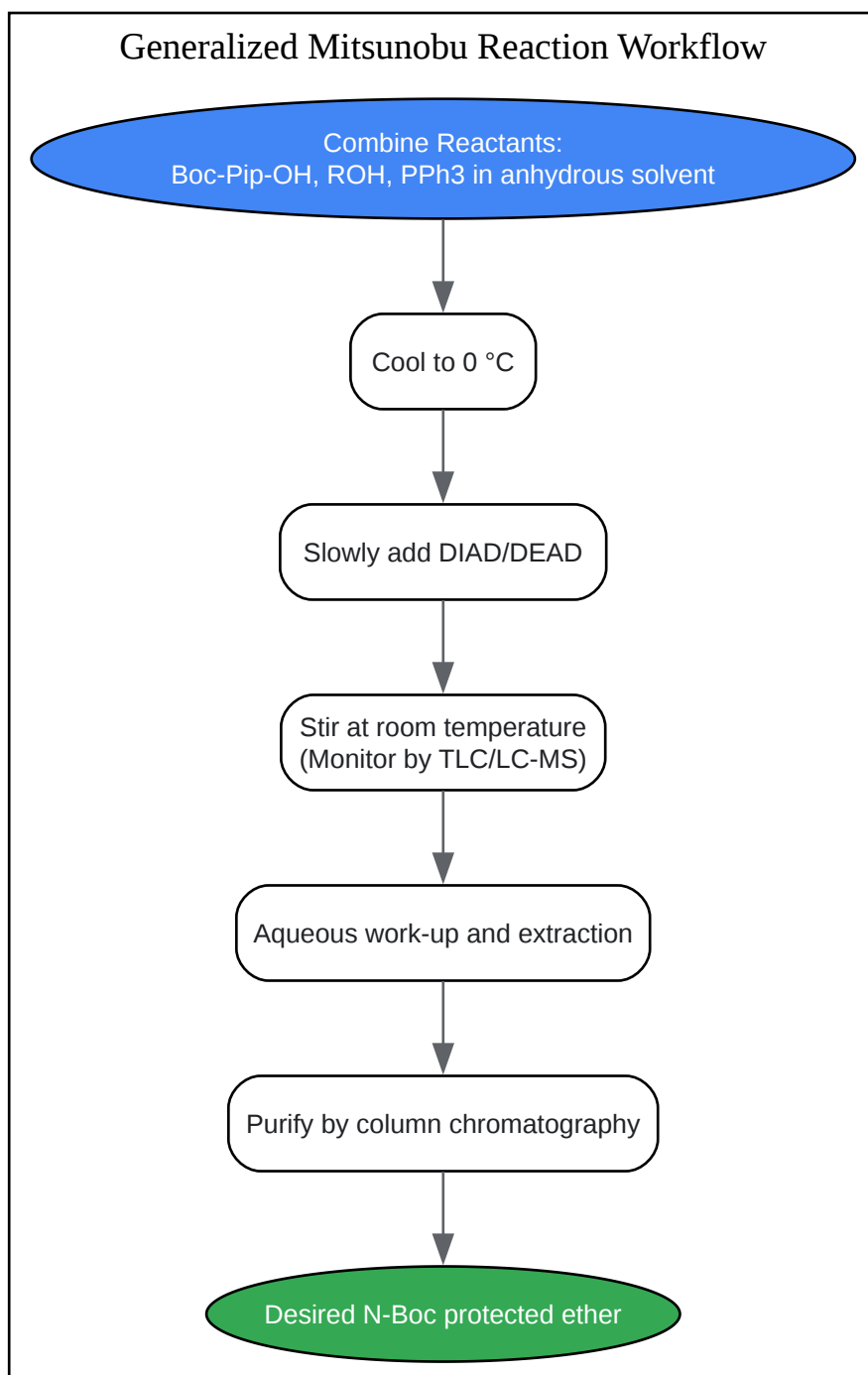
Materials:

- **Boc-Pip-OH**
- Alcohol (ROH)
- Triphenylphosphine (PPh₃)
- Diisopropyl azodicarboxylate (DIAD) or Diethyl azodicarboxylate (DEAD)
- Anhydrous solvent (e.g., Tetrahydrofuran (THF), Dichloromethane (DCM))
- Inert gas (e.g., Nitrogen, Argon)

Procedure:

- Preparation: Under an inert atmosphere, dissolve **Boc-Pip-OH**, the desired alcohol (ROH), and triphenylphosphine in an appropriate volume of anhydrous solvent in a flame-dried flask.

- Cooling: Cool the reaction mixture to 0 °C in an ice bath.
- Reagent Addition: Slowly add DIAD or DEAD dropwise to the stirred solution. The reaction is often accompanied by a color change.
- Reaction: Allow the reaction to warm to room temperature and stir for the appropriate time (typically monitored by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS)).
- Work-up: Quench the reaction with water and extract the product with a suitable organic solvent. The organic layers are combined, washed with brine, dried over a drying agent (e.g., Na₂SO₄ or MgSO₄), filtered, and concentrated under reduced pressure.
- Purification: The crude product is then purified by column chromatography to yield the desired N-Boc protected ether.



[Click to download full resolution via product page](#)

Caption: Workflow for a Mitsunobu reaction.

This technical guide is intended to provide comprehensive safety and handling information for **Boc-Pip-OH**. It is the responsibility of the user to be fully aware of the hazards and to use this

chemical in a safe manner. Always consult the most up-to-date Safety Data Sheet (SDS) from your supplier before use.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. fishersci.com [fishersci.com]
- 3. WERCS Studio - Application Error [assets.thermofisher.com]
- 4. N-Boc-4-Hydroxypiperidine Supplier China | High Purity | Specifications, Safety Data & Bulk Pricing [chemheterocycles.com]
- 5. 1-boc-4-hydroxypiperidine [chembk.com]
- 6. peptide.com [peptide.com]
- 7. static.cymitquimica.com [static.cymitquimica.com]
- 8. N-BOC-4-Hydroxypiperidine - Safety Data Sheet [chemicalbook.com]
- To cite this document: BenchChem. [Navigating the Safe Handling and Application of Boc-Pip-OH: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b558230#boc-pip-oh-safety-data-sheet-and-handling\]](https://www.benchchem.com/product/b558230#boc-pip-oh-safety-data-sheet-and-handling)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com